

# "Diethylene glycol monobutyl ether acetate" fundamental properties

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: *Diethylene glycol monobutyl ether acetate*

Cat. No.: *B1668119*

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An In-depth Technical Guide to the Fundamental Properties of **Diethylene Glycol Monobutyl Ether Acetate**

## Introduction and Identification

**Diethylene glycol monobutyl ether acetate** (CAS No. 124-17-4), commonly referred to as DB Acetate or Butyl CARBITOL™ Acetate, is a high-performance glycol ether ester.[1] It is a colorless liquid characterized by a faint, mild, and pleasant ester-like odor.[2] This compound is a high-boiling, slow-evaporating solvent, a characteristic that defines its utility in a multitude of industrial applications. Its unique chemical structure, featuring both ether and ester functional groups, imparts a versatile solvency for a wide range of substances, including numerous natural and synthetic resins, waxes, fats, and oils.

Chemically, it is identified as 2-(2-butoxyethoxy)ethyl acetate.[3][4] Its structure and molecular formula are fundamental to its physical and chemical behavior.

- Chemical Formula:  $C_{10}H_{20}O_4$ [2]
- Molecular Weight: 204.26 g/mol [3][5]
- Synonyms: Butyl di glycol acetate (BDGA), 2-(2-Butoxyethoxy)ethanol acetate, Butyl Carbitol Acetate, Diglycol monobutyl ether acetate.[2][4]

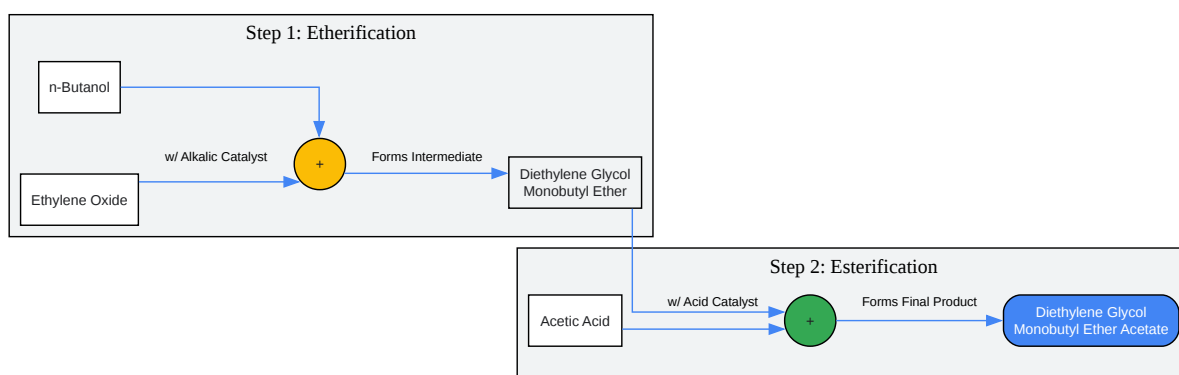
# Chemical Structure and Synthesis

The molecular structure of **Diethylene glycol monobutyl ether acetate** is key to its properties, combining the characteristics of an ether and an ester.

## Synthesis Pathway

The industrial production of **Diethylene glycol monobutyl ether acetate** is typically a two-step process.

- **Etherification:** The process begins with the reaction of ethylene oxide with anhydrous n-butyl alcohol (n-butanol), often in the presence of an alkalic catalyst. This reaction forms the intermediate, diethylene glycol butyl ether.
- **Esterification:** The resulting ether is then reacted with acetic acid. This esterification step, which produces the final **Diethylene glycol monobutyl ether acetate** and water, is typically conducted in the presence of an acid catalyst.[6] To drive the reaction to completion, an azeotropic agent like butyl acetate or dibutyl ether may be used to remove the water byproduct.[6]



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Simplified synthesis pathway of **Diethylene Glycol Monobutyl Ether Acetate**.

## Physicochemical Properties

The physical and chemical properties of a solvent are paramount to its suitability for specific applications. **Diethylene glycol monobutyl ether acetate** is valued for its low volatility, high boiling point, and excellent solvency.

Property	Value	Units	Source(s)
Molecular Formula	C <sub>10</sub> H <sub>20</sub> O <sub>4</sub>	-	[2]
Molecular Weight	204.26	g/mol	[3][5]
Appearance	Colorless, clear liquid	-	[2]
Odor	Mild, faint, ester-like	-	[3]
Boiling Point	245 - 247	°C	[5][7]
Melting Point	-32	°C	[7]
Density	0.977 - 0.985	g/mL at 20°C	[2][5]
Vapor Pressure	5.3	Pa at 20°C	[7][8]
Vapor Density	7.0	(Air = 1)	[3][7]
Flash Point (Closed Cup)	102 - 105	°C	[5][7]
Flash Point (Open Cup)	116	°C	[3]
Autoignition Temperature	290	°C	[7][9]
Explosive Limits	0.6 - 10.7	vol% in air	[7][10]
Solubility in Water	6.5 g/100mL (Slightly Soluble)	at 20°C	[7]
Solubility in Organics	Miscible with most organic solvents	-	[3]
n-Octanol/Water Partition Coefficient (log Pow)	1.7 - 2.9	-	[8][10]
Viscosity	3.2 - 3.6	mPa·s (cP) at 20-25°C	[10][11]

## Safety and Toxicology

Understanding the safety profile of **Diethylene glycol monobutyl ether acetate** is crucial for proper handling, storage, and risk assessment in research and industrial settings.

## Hazard Classification

The substance is classified based on the Globally Harmonized System (GHS).

Hazard Class	GHS Category	Hazard Statement	Pictogram	Source(s)
Serious Eye Damage/Irritation	Category 2 / 2B	H319 / H320: Causes serious eye irritation.	GHS07 (Exclamation Mark)	<a href="#">[5]</a> <a href="#">[8]</a> <a href="#">[12]</a>
Hazardous to the Aquatic Environment (Acute)	Category 3	H402: Harmful to aquatic life.	None	<a href="#">[8]</a> <a href="#">[13]</a>

## Toxicological Profile

- **Eye and Skin Irritation:** The substance is mildly irritating to the eyes and skin.[\[7\]](#) Direct contact can cause redness.[\[8\]](#) Prolonged or repeated skin contact may lead to defatting, which can cause dryness or cracking.[\[7\]](#)
- **Inhalation:** Prolonged breathing of vapor may cause irritation.[\[14\]](#) Due to its low vapor pressure, a harmful concentration in the air is not readily reached at 20°C.[\[7\]](#)
- **Ingestion:** It has low acute toxicity if swallowed.[\[15\]](#) Ingestion of large amounts may cause nausea.[\[14\]](#) The oral LD50 in guinea pigs is 2.34 g/kg.[\[14\]](#)
- **Chronic Effects:** Animal studies involving repeated contact have noted potential kidney damage.[\[14\]](#)
- **Special Hazards:** The substance can presumably form explosive peroxides and should be checked for peroxides prior to distillation.[\[7\]](#) It also reacts with strong oxidants.[\[7\]](#)

## Handling and Storage Recommendations

- Personal Protective Equipment (PPE): Safety spectacles or a face shield, protective gloves, and a multi-purpose combination respirator cartridge (for prolonged vapor exposure) are recommended.[5][14]
- Storage: Store in a well-ventilated area, separated from strong oxidants.[7] The storage class is 10 for combustible liquids.[5]
- Spills: In case of a spill, collect the leaking liquid in sealable containers and absorb the remainder with sand or an inert absorbent.[7] Do not allow the chemical to enter the environment.[7]

## Industrial and Research Applications

The unique balance of volatility, solvency, and water solubility makes **Diethylene glycol monobutyl ether acetate** a versatile and valuable compound in various fields.

- Paints and Coatings: It is a major component in the coatings industry, where it acts as a high-boiling, slow-evaporating solvent and leveling agent. It is particularly crucial as a coalescing agent in latex paints, including low-pH and water-based industrial coatings, improving film formation and durability.[1][16] Its properties are highly valued in high-grade paints for automotive, aerospace, and appliance applications.[1][13]
- Printing Inks: Its slow evaporation rate makes it an excellent solvent for specialty printing inks, especially for screen printing and ballpoint pen pastes.[16][17]
- Cleaning Fluids: It serves as an effective solvent in formulations for industrial and household cleaning fluids.[18] It is also marketed as a cleaning agent for the electronics industry, where it can safely remove contaminants like flux residues.[1]
- Other Applications: It is used as a solvent for dyes in wood stains and furniture polishes, as a plasticizer, and as a selective solvent in the chemical processing industry for separating alcohols and ketones.[16][17]

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- To cite this document: BenchChem. ["Diethylene glycol monobutyl ether acetate" fundamental properties]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1668119#diethylene-glycol-monobutyl-ether-acetate-fundamental-properties]

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